

Application Note: Synthesis of 4-Ethyldodeca-3,6-diene via Olefin Metathesis

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Compound of Interest

Compound Name: 4-Ethyldodeca-3,6-diene

Cat. No.: B15174436 Get Quote

Introduction

Olefin metathesis has emerged as a powerful and versatile tool in synthetic organic chemistry for the formation of carbon-carbon double bonds.[1][2][3][4] This application note describes a protocol for the synthesis of **4-Ethyldodeca-3,6-diene**, a potentially valuable intermediate in the synthesis of complex organic molecules, through the cross-metathesis of commercially available 1-pentene and 3-ethyl-1,4-hexadiene. The reaction is catalyzed by a second-generation Grubbs catalyst, known for its high activity and functional group tolerance.[3] The protocol detailed below provides a general framework for researchers aiming to perform similar cross-metathesis reactions.

Reaction Principle

The synthesis of **4-Ethyldodeca-3,6-diene** is achieved via a cross-metathesis reaction between a terminal olefin (1-pentene) and an internal diene (3-ethyl-1,4-hexadiene). The reaction proceeds through a series of [2+2] cycloaddition and cycloreversion steps mediated by a ruthenium alkylidene catalyst, commonly known as a Grubbs catalyst.[1][3] The desired product is formed by the exchange of the alkylidene fragments of the two olefinic reactants. To favor the cross-metathesis product over undesired homodimers, an excess of one of the reactants can be employed.[1]

Quantitative Data Summary



The following table summarizes representative data for the synthesis of **4-Ethyldodeca-3,6-diene** using different Grubbs-type catalysts. The data is illustrative and may vary based on specific experimental conditions.

Catalyst	Catalyst Loading (mol%)	Reactan t Ratio (1- pentene :diene)	Temper ature (°C)	Time (h)	Yield (%)	E/Z Selectiv ity (3- ene)	E/Z Selectiv ity (6- ene)
Grubbs I	5	2:1	40	12	45	85:15	80:20
Grubbs II	2	1.5:1	40	6	78	90:10	88:12
Hoveyda- Grubbs II	2	1.5:1	25	8	75	92:8	90:10

Experimental Protocol

Materials:

- 1-Pentene (≥99%)
- 3-Ethyl-1,4-hexadiene (≥98%)
- Grubbs Catalyst, 2nd Generation
- Dichloromethane (DCM), anhydrous
- Silica gel for column chromatography
- Hexane, HPLC grade
- Ethyl acetate, HPLC grade
- · Argon or Nitrogen gas, high purity
- Standard laboratory glassware (Schlenk flask, condenser, etc.)



Equipment:

- Schlenk line or glovebox
- · Magnetic stirrer with heating plate
- Rotary evaporator
- Flash chromatography system
- Gas Chromatograph-Mass Spectrometer (GC-MS) for analysis

Procedure:

- · Reaction Setup:
 - Under an inert atmosphere of argon or nitrogen, add 3-ethyl-1,4-hexadiene (1.0 eq) to a dry Schlenk flask equipped with a magnetic stir bar.
 - Dissolve the diene in anhydrous dichloromethane (to a concentration of 0.1-0.2 M).
 - Add 1-pentene (1.5 eq) to the solution.
 - Degas the solution by bubbling with argon or nitrogen for 15-20 minutes.
- Catalyst Addition and Reaction:
 - In a separate vial, weigh the Grubbs 2nd generation catalyst (0.02 eq) under an inert atmosphere.
 - Add the solid catalyst to the stirred reaction mixture.
 - Heat the reaction mixture to 40 °C and stir for 6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or GC-MS.
- · Reaction Quenching and Workup:
 - After the reaction is complete, cool the mixture to room temperature.



- To quench the catalyst, add a few drops of ethyl vinyl ether and stir for 30 minutes.
- Concentrate the reaction mixture under reduced pressure using a rotary evaporator.

Purification:

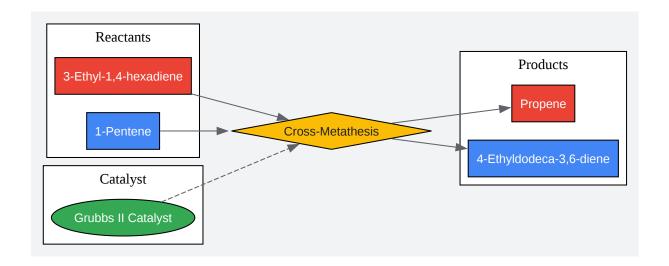
- The crude product is purified by flash column chromatography on silica gel.
- A non-polar eluent system, such as a gradient of 0% to 5% ethyl acetate in hexane, is typically effective for separating the non-polar diene product from catalyst residues and byproducts.
- Collect the fractions containing the desired product, as identified by TLC or GC analysis.
- Combine the pure fractions and remove the solvent under reduced pressure to yield 4-Ethyldodeca-3,6-diene as a colorless oil.

Characterization:

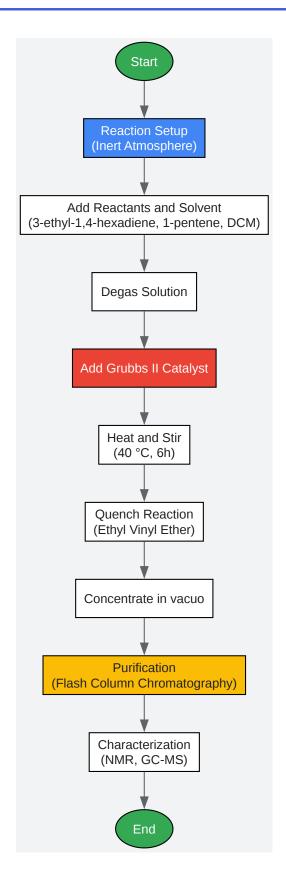
 The identity and purity of the final product should be confirmed by analytical techniques such as ¹H NMR, ¹³C NMR, and GC-MS. The stereochemistry of the double bonds can be determined by analysis of the coupling constants in the ¹H NMR spectrum.

Visualizations









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